

Application Notes and Protocols: Daurisoline-d11 Solution Preparation and Storage

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Compound of Interest

Compound Name: Daurisoline-d11

Cat. No.: B15137926

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Daurisoline-d11** solutions. The following information is based on the available data for Daurisoline, the non-deuterated analogue of **Daurisoline-d11**. The physicochemical properties of deuterated compounds are generally very similar to their non-deuterated counterparts.

Introduction

Daurisoline is a bis-benzylisoquinoline alkaloid isolated from the rhizomes of *Menispermum dauricum*.^{[1][2]} It is a potent autophagy blocker with antiarrhythmic effects.^{[1][2]} Recent studies have highlighted its potential as an anti-cancer agent, demonstrating its ability to inhibit glycolysis in lung cancer by targeting the AKT-HK2 axis and suppress glioma progression by inhibiting autophagy through the PI3K/AKT/mTOR pathway.^[3] **Daurisoline-d11** is a deuterated form of Daurisoline, intended for use as an internal standard in analytical applications or for metabolic studies.

Quantitative Data Summary

The following tables summarize the solubility and storage recommendations for Daurisoline. This data should be considered a strong proxy for **Daurisoline-d11**.

Table 1: Solubility of Daurisoline

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	up to 100	up to 163.74	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. Sonication or gentle heating may be required to achieve maximum solubility.
DMF	10	16.37	-
Ethanol	2	3.27	-
DMSO:PBS (pH 7.2) (1:10)	0.09	0.15	-

Data compiled from multiple sources.

Table 2: Recommended Storage Conditions

Form	Storage Temperature (°C)	Duration	Notes
Solid Powder	-20	3 years	Store in a desiccated environment.
Stock Solution in Solvent	-80	1 year	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution in Solvent	-20	1 month	Aliquot to avoid repeated freeze-thaw cycles.

Data compiled from multiple sources.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **Daurisoline-d11** for subsequent dilution.

Materials:

- **Daurisoline-d11** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the **Daurisoline-d11** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Daurisoline-d11** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of DMSO to 100 mg of **Daurisoline-d11**).
- Vortex the solution vigorously to dissolve the compound.
- If necessary, sonicate the solution or warm it in a water bath to aid dissolution.
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).

Preparation of Aqueous Working Solutions for In Vitro Assays

Objective: To prepare a diluted, aqueous-based working solution of **Daurisoline-d11** for cell-based assays.

Materials:

- **Daurisoline-d11** stock solution (in DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.2
- Cell culture medium

Protocol:

- Thaw an aliquot of the **Daurisoline-d11** stock solution at room temperature.
- For a 1:10 dilution in a DMSO:PBS mixture, add 1 part of the DMSO stock solution to 10 parts of sterile PBS (pH 7.2). Mix gently by inversion.
- Further dilute the solution to the final desired concentration using the appropriate cell culture medium.
- It is recommended to prepare fresh working solutions for each experiment and use them promptly.

Preparation of Formulations for In Vivo Studies

Objective: To prepare a **Daurisoline-d11** formulation suitable for administration in animal models.

Materials:

- **Daurisoline-d11** stock solution (in DMSO)

- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn Oil

Protocol 1: PEG300, Tween-80, and Saline Formulation

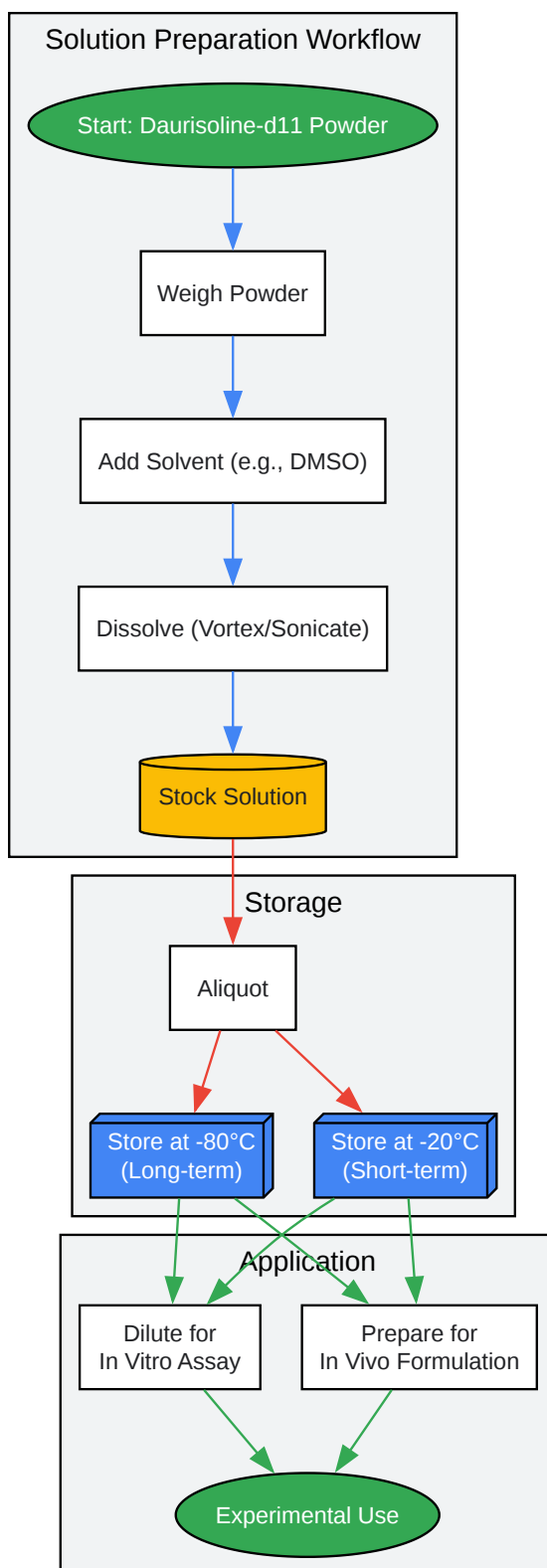
- Add 10% of the final volume of DMSO stock solution to a sterile tube.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix to achieve a homogenous solution.
- This protocol can achieve a solubility of at least 2.5 mg/mL.

Protocol 2: Corn Oil Formulation

- Add 10% of the final volume of DMSO stock solution to a sterile tube.
- Add 90% of the final volume of corn oil.
- Mix thoroughly until a clear solution is obtained.
- This formulation can also achieve a solubility of at least 2.5 mg/mL.

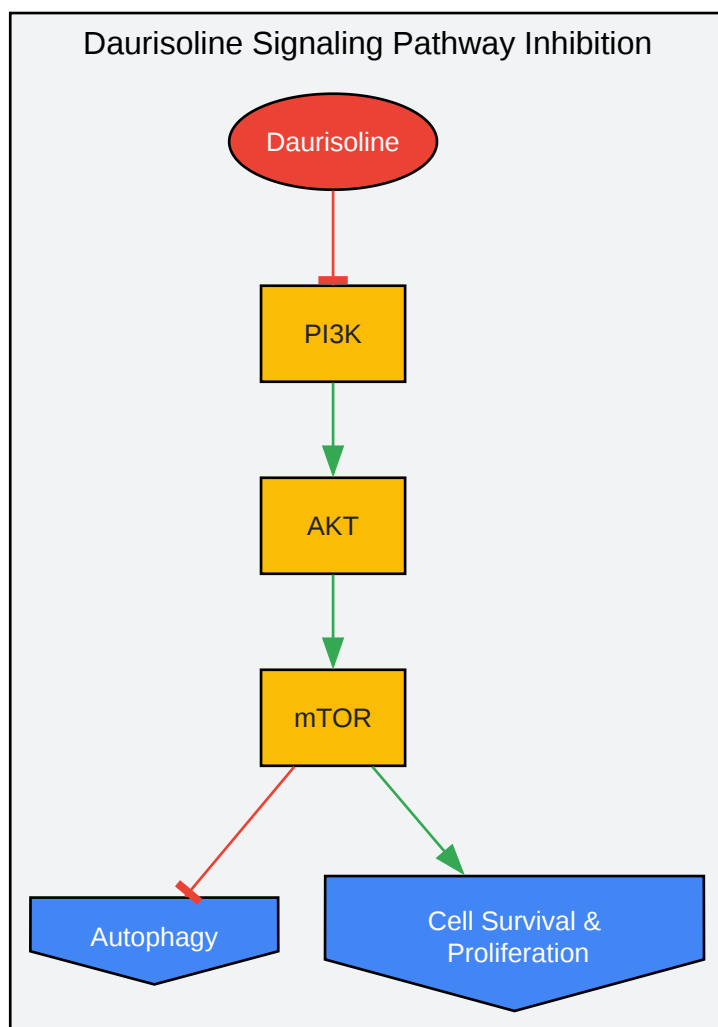
Note: For in vivo experiments, it is crucial to prepare fresh solutions on the day of use.

Visualizations



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Caption: Workflow for **Daurisoline-d11** preparation and storage.



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Caption: Daurisoline inhibits the PI3K/AKT/mTOR signaling pathway.

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References

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